

An In-depth Technical Guide to the Conformational Effects of Methionine Sulfone

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Compound of Interest

Compound Name: *Fmoc-met(O₂)-OH*

CAS No.: 163437-14-7

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Introduction

Methionine, a sulfur-containing amino acid, is often perceived as a simple hydrophobic residue, crucial for protein synthesis initiation. However, this view overlooks its significant role in protein structure, function, and regulation through its susceptibility to oxidation.^{[1][2]} The thioether side chain of methionine is readily oxidized by reactive oxygen species (ROS), first to methionine sulfoxide (MetO) and subsequently, under stronger oxidative conditions, to the irreversible state of methionine sulfone (MetO₂).^{[3][4]} While the oxidation to MetO is a reversible process, enzymatically repaired by the methionine sulfoxide reductase (Msr) system, the formation of MetO₂ is a terminal event under physiological conditions.^{[3][4][5][6][7][8]} This guide provides a comprehensive exploration of the profound and often irreversible conformational and functional consequences of methionine sulfone formation in proteins, offering critical insights for researchers in drug development and molecular biology.

The Chemistry of Irreversible Oxidation

The journey from methionine to methionine sulfone is a two-step oxidative process. Mild oxidants, such as hydrogen peroxide, readily convert methionine to methionine sulfoxide, which

exists as two diastereomers, (S)-MetO and (R)-MetO.[3][9] This initial oxidation is a key post-translational modification involved in cellular regulation and antioxidant defense.[1][3][10]

However, stronger oxidants or sustained oxidative stress can push the oxidation further, converting methionine sulfoxide to methionine sulfone.[3][4] This second step is considered biologically irreversible, as no known enzymatic system in mammals can reduce methionine sulfone back to its sulfoxide or native methionine form.[4][6][7][8][11] This permanence makes MetO₂ a significant marker of cumulative oxidative damage.

Physicochemical Alterations

The conversion to sulfone dramatically alters the physicochemical properties of the methionine side chain. These changes are the root cause of the subsequent structural and functional perturbations in the protein.

Property	Methionine (Met)	Methionine Sulfoxide (MetO)	Methionine Sulfone (MetO ₂)
Polarity	Non-polar, Hydrophobic	Polar, Hydrophilic[4]	Highly Polar, Hydrophilic
Size	Flexible, moderate size	Increased bulk	Increased bulk and rigidity
H-Bonding	No H-bond donor/acceptor	Oxygen is an H-bond acceptor	Two oxygens are H-bond acceptors
Reversibility	-	Reversible (via Msr enzymes)[5][12]	Irreversible in vivo[4][6][7][8]

This transition from a flexible, non-polar residue to a bulky, highly polar one disrupts the delicate balance of forces that maintain a protein's native conformation.

Structural Consequences of Methionine Sulfone Formation

The introduction of a methionine sulfone residue can trigger a cascade of structural changes, ranging from localized perturbations to global unfolding. The severity of the impact depends on

the specific location of the methionine residue within the protein's three-dimensional structure.

Local and Secondary Structure Disruption

The increased steric bulk and altered electronic properties of the sulfone group can disrupt local backbone geometry. If the methionine is located within a tightly packed hydrophobic core, its oxidation to the highly polar sulfone can be particularly destabilizing, forcing the residue to reorient towards the solvent-exposed surface. This movement can lead to significant conformational changes in the surrounding polypeptide chain.^[13]

For instance, in ubiquitin, oxidation of Met-1 to sulfone was shown to cause localized structural perturbations and facilitate a broader conformational expansion at low pH.^[14] Such changes can alter secondary structures like α -helices and β -sheets, potentially leading to misfolding.

Tertiary Structure, Stability, and Aggregation

The oxidation of methionine residues to sulfone can significantly decrease the conformational stability of a protein.^[14] This destabilization arises from the disruption of the hydrophobic core, a primary driving force for protein folding. The introduction of a polar group into a non-polar environment is energetically unfavorable and can lead to partial or complete unfolding of the protein.^[1]

This loss of native structure can have dire consequences:

- **Increased Surface Hydrophobicity:** Paradoxically, the unfolding caused by the polar sulfone can expose previously buried hydrophobic patches to the solvent.^{[1][13]}
- **Aggregation:** These newly exposed hydrophobic regions can promote intermolecular interactions, leading to the formation of non-native aggregates, which can be amorphous or fibrillar in nature.^{[15][16]} Such aggregation is a hallmark of numerous human diseases, including neurodegenerative disorders like Alzheimer's disease.^{[15][17]}

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Functional Ramifications for Drug Development

For drug development professionals, particularly those working with biotherapeutics like monoclonal antibodies, methionine oxidation is a critical quality attribute that must be monitored and controlled. The formation of methionine sulfone can have severe functional consequences.

- **Loss of Efficacy:** Oxidation of methionine residues in the complementarity-determining regions (CDRs) or the Fc region of an antibody can drastically reduce its binding affinity to its target antigen or to Fc receptors, respectively. This directly compromises the therapeutic's efficacy.
- **Enzyme Inhibition:** If the oxidized methionine is located within or near the active site of an enzyme, the resulting conformational changes can lead to a partial or complete loss of catalytic activity.[\[18\]](#)
- **Increased Immunogenicity:** Protein aggregates induced by methionine sulfone formation can be recognized as foreign by the immune system, potentially eliciting an undesirable immune response in patients.

Analytical Strategies for Detection and Characterization

Given the significant impact of methionine sulfone, robust analytical methods are required for its detection and quantification. The primary challenge is to distinguish between in-vivo/in-vitro oxidation and artifactual oxidation that can occur during sample preparation and analysis.[\[19\]](#)

Mass Spectrometry-Based Peptide Mapping

Liquid chromatography-mass spectrometry (LC-MS) is the gold standard for identifying site-specific oxidation.

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Protein -> Denature -> Digest -> LC -> MS -> Analysis; } caption for the diagram above.

Protocol: LC-MS Peptide Mapping for Oxidation Analysis

This protocol provides a generalized workflow. Specific parameters must be optimized for the protein of interest.

- **Sample Preparation (Artifact Control):** To accurately quantify endogenous oxidation, it is crucial to minimize artifactual oxidation. One advanced method involves using ¹⁸O-labeled hydrogen peroxide to fully oxidize all remaining native methionine residues.^[19] This allows artifactual ¹⁶O-sulfoxide formed during the workflow to be distinguished from the ¹⁸O-labeled sulfoxide and the original endogenous sulfoxide.
- **Denaturation, Reduction, and Alkylation:**
 - Denature the protein sample in a buffer containing a chaotropic agent (e.g., 6 M Guanidine HCl).
 - Reduce disulfide bonds by adding dithiothreitol (DTT) and incubating at 37°C for 1 hour.
 - Alkylate free cysteine residues by adding iodoacetamide and incubating in the dark at room temperature for 1 hour. This prevents disulfide bond reformation.
- **Buffer Exchange and Digestion:**

- Remove denaturants and alkylating agents by buffer exchange into a digestion-compatible buffer (e.g., 50 mM Tris-HCl, pH 8.0).
- Add a protease, typically trypsin, at an appropriate enzyme-to-substrate ratio (e.g., 1:50 w/w).
- Incubate overnight at 37°C.
- LC-MS/MS Analysis:
 - Quench the digestion reaction by adding formic acid.
 - Inject the peptide mixture onto a reverse-phase HPLC column (e.g., C18).[\[20\]](#)
 - Elute peptides using a gradient of acetonitrile in water with 0.1% formic acid.[\[20\]](#)
 - Analyze the eluate online with a high-resolution mass spectrometer.
- Data Analysis:
 - Search the MS/MS data against the protein's sequence.
 - Identify peptides containing methionine sulfoxide (+15.99 Da) and methionine sulfone (+31.99 Da) modifications.
 - Quantify the extent of oxidation at each site by comparing the peak areas of the modified and unmodified peptides.

Conclusion

The oxidation of methionine to methionine sulfone is a critical, irreversible post-translational modification with profound implications for protein structure and function. It represents a terminal state of oxidative damage that can destabilize proteins, induce aggregation, and abrogate biological activity. For researchers and drug developers, understanding the mechanisms of sulfone formation and possessing robust analytical tools for its detection are paramount. Monitoring and controlling methionine oxidation is not merely a matter of chemical characterization but a fundamental requirement for ensuring the safety, stability, and efficacy of protein-based therapeutics and for elucidating the role of oxidative stress in disease.

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